

3'-sialyllactose safety profile toxicity studies

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Compound Focus: 3'-Sialyllactose

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Key Toxicity Studies and Findings

The table below summarizes the core findings from pivotal safety studies on 3'-SL sodium salt.

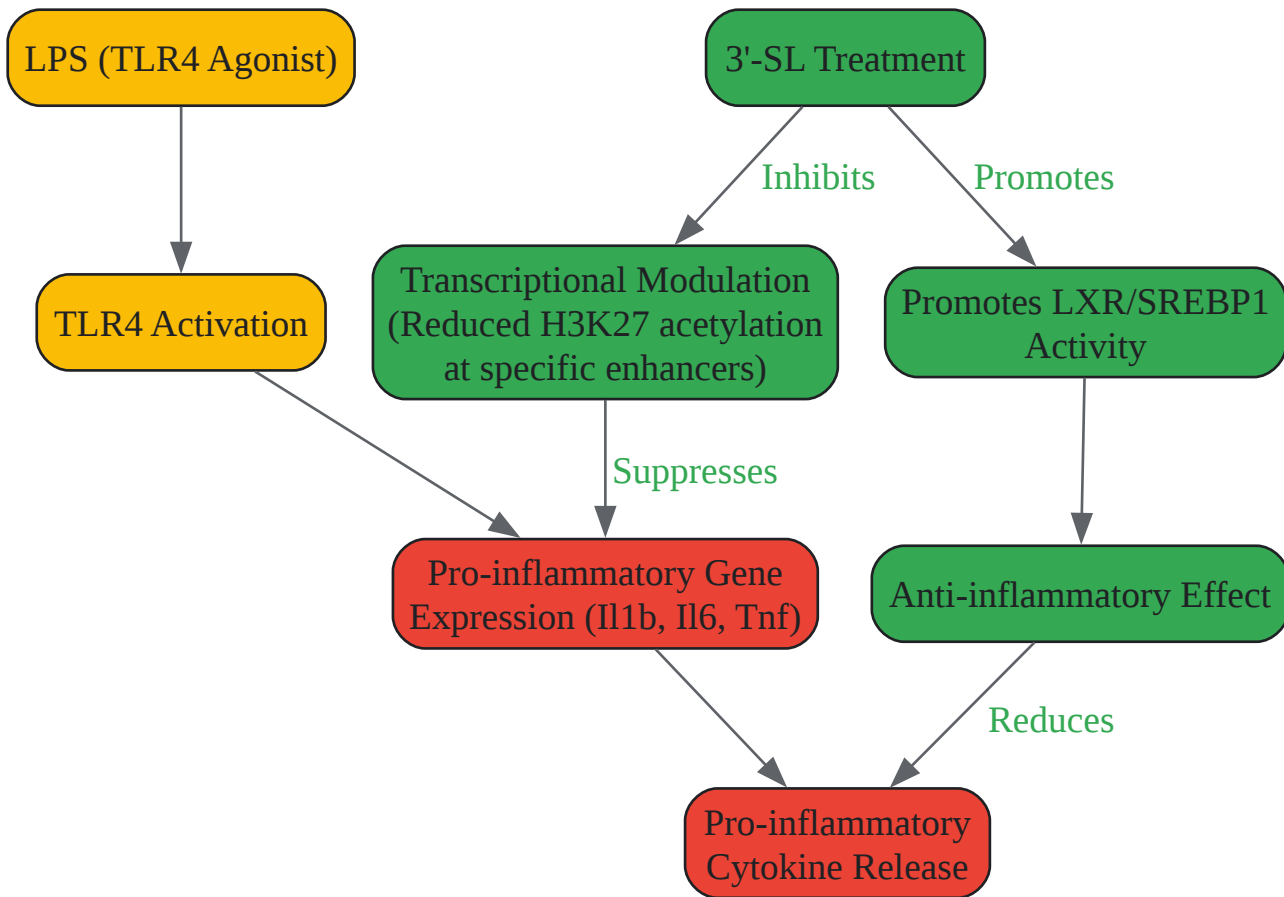
Study Type	Test System	Key Findings	NOAEL (No Observed Adverse Effect Level)
Genetic Toxicity [1]	Multiple <i>in vitro</i> and <i>in vivo</i> assays (Ames test, chromosomal aberration, etc.)	No mutagenic or clastogenic activity was observed.	Not Applicable (N/A) for genotoxicity
Acute Toxicity [1]	Rats (LD50)	The mean lethal dose (LD50) was well above 20 g/kg body weight .	N/A
28-Day & 90-Day Subchronic Toxicity [1]	Sprague-Dawley rats	No treatment-related abnormalities in clinical observations, hematology, clinical chemistry, organ weights, or histopathology.	>2000 mg/kg bw/day (highest dose tested)
26-Week Chronic Toxicity	Rats	A study on its structural isomer, 6'-SL, showed no adverse effects for	6000 mg/kg bw/day (highest

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(on 6'-SL) [2]		26 weeks.	dose tested)

Detailed Experimental Protocols

The safety profile is supported by standardized, GLP-compliant toxicological studies.

- **Genetic Toxicity Assessment** [1] [2]
 - **Bacterial Reverse Mutation Test (Ames Test):** Used *Salmonella typhimurium* strains TA98, TA100, TA1535, TA1537, and *Escherichia coli* WP2 uvrA, with and without metabolic activation (S9 mix). The test substance was applied using the plate incorporation method at concentrations up to 5000 µg/plate.
 - ***In Vivo* Micronucleus Test:** Mice were administered the substance via oral gavage, and bone marrow was examined for micronucleated polychromatic erythrocytes.
- **Repeated-Dose 90-Day Oral Toxicity Study** [1]
 - **Animals and Groups:** Sprague-Dawley rats were divided into groups receiving 0 (control), 500, 1000, or 2000 mg of 3'-SL sodium salt per kg of body weight per day via diet.
 - **Parameters Monitored:** The study included clinical observations, body weight, food consumption, ophthalmology, hematology, clinical chemistry, urinalysis, gross necropsy, organ weights, and histopathological examination of major organs.
- **Mechanism of Action & Anti-inflammatory Pathways** Research suggests 3'-SL's anti-inflammatory effects are linked to its ability to attenuate TLR4-induced low-grade inflammation in macrophages. It modulates gene expression not by blocking TLR4 activation directly, but through a downstream transcriptional mechanism that influences enhancer activity and promotes the activity of the Liver X Receptor (LXR) and SREBP1, leading to reduced pro-inflammatory cytokine production [3].



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3'-SL exerts anti-inflammatory effects by modulating gene transcription downstream of TLR4 activation, rather than blocking the receptor itself.

Regulatory Safety Assessments

Multiple international food safety authorities have evaluated and approved 3'-SL sodium salt for consumption.

- **European Food Safety Authority (EFSA):** Concluded that 3'-SL sodium salt is safe for the general population, including its use in infant and follow-on formula, food for special medical purposes, and food supplements (at levels up to 1.0 g/day for individuals over 3 years) [4].
- **UK Food Standards Agency (FSA):** The Advisory Committee on Novel Foods and Processes (ACNFP) found no safety objections to the use of 3'-SL sodium salt in various food categories under the proposed conditions of use [5] [6].

- **Health Canada:** Has authorized a blend containing 3'-SL for sale in Canada, indicating a positive safety assessment [7].

Conclusion for Researchers

The collective data from these studies allows for a robust safety conclusion:

- **Favorable Profile:** 3'-SL sodium salt is an ordinary carbohydrate with a low order of toxicity, comparable to other non-digestible carbohydrates and naturally occurring human milk oligosaccharides [1].
- **Basis for Use:** The absence of adverse effects in rigorous studies, even at high doses, provides a strong foundation for its safe application in nutritional science and product development [1] [4] [5].

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